

# Custom Imaging Protocols for Preclinical Research Utilizing the AGFA XD14 Detector

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## Compound of Interest

Compound Name: XD14

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## Introduction

The AGFA **XD14** is a high-resolution digital radiography detector featuring a Cesium Iodide (CsI) scintillator and a pixel pitch of 140  $\mu\text{m}$ , making it a versatile tool for preclinical research.[1][2][3] While originally designed for general medical radiography, its technical specifications are well-suited for detailed in vivo imaging of small animal models, providing valuable anatomical and functional data in drug development and biomedical research.[4][5]

These application notes provide detailed, customized protocols for utilizing an imaging system equipped with the AGFA **XD14** detector for three key preclinical research areas: oncology, skeletal analysis, and cardiovascular imaging. The following protocols are synthesized from established preclinical imaging guidelines and should be adapted to specific experimental needs and institutional animal care and use committee (IACUC) regulations.

## Key Technical Specifications of the AGFA XD14

A summary of the AGFA **XD14**'s relevant technical specifications is provided below to inform protocol development.

Parameter	Specification	Reference
Detector Type	Amorphous Silicon (a-Si) TFT with Cesium Iodide (CsI) Scintillator	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Pixel Pitch	140 µm	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Active Area	358.4 mm x 430.08 mm	<a href="#">[1]</a> <a href="#">[6]</a>
Active Array	2560 x 3072 pixels	<a href="#">[1]</a> <a href="#">[2]</a>
Grayscale	16-bit	<a href="#">[1]</a> <a href="#">[2]</a>
Spatial Resolution	Minimum 3.5 lp/mm	<a href="#">[1]</a> <a href="#">[2]</a>
Image Acquisition Time	Up to 3 seconds	<a href="#">[1]</a> <a href="#">[7]</a>

## Application 1: Oncology - Longitudinal Monitoring of Subcutaneous Tumor Growth

High-resolution 2D X-ray imaging provides a rapid and cost-effective method for monitoring tumor growth and response to therapy in preclinical cancer models.[\[5\]](#)[\[6\]](#)

### Experimental Protocol

#### 1. Animal Preparation:

- Anesthetize the mouse using isoflurane (1-3% in oxygen) or an intraperitoneal injection of a ketamine/xylazine cocktail. Anesthesia is crucial to prevent motion artifacts.
- Place the anesthetized mouse on the imaging platform in a prone or lateral position, ensuring the tumor is clearly visible and not obstructed by limbs.
- Maintain the animal's body temperature using a heated stage (37°C) to prevent hypothermia.

#### 2. Image Acquisition Parameters:

- X-ray Tube Voltage (kVp): 40-50 kVp. Lower kVp settings enhance soft-tissue contrast, which is crucial for visualizing tumor margins.

- Tube Current and Exposure Time (mAs): 150-200 mAs. Adjust as needed to achieve optimal image brightness and contrast without overexposing the detector.
- Source-to-Image Distance (SID): Utilize a consistent SID for all imaging sessions to ensure comparable magnification and measurements over time.
- Collimation: Collimate the X-ray beam to the area of interest to reduce scatter radiation and minimize radiation dose to the animal.

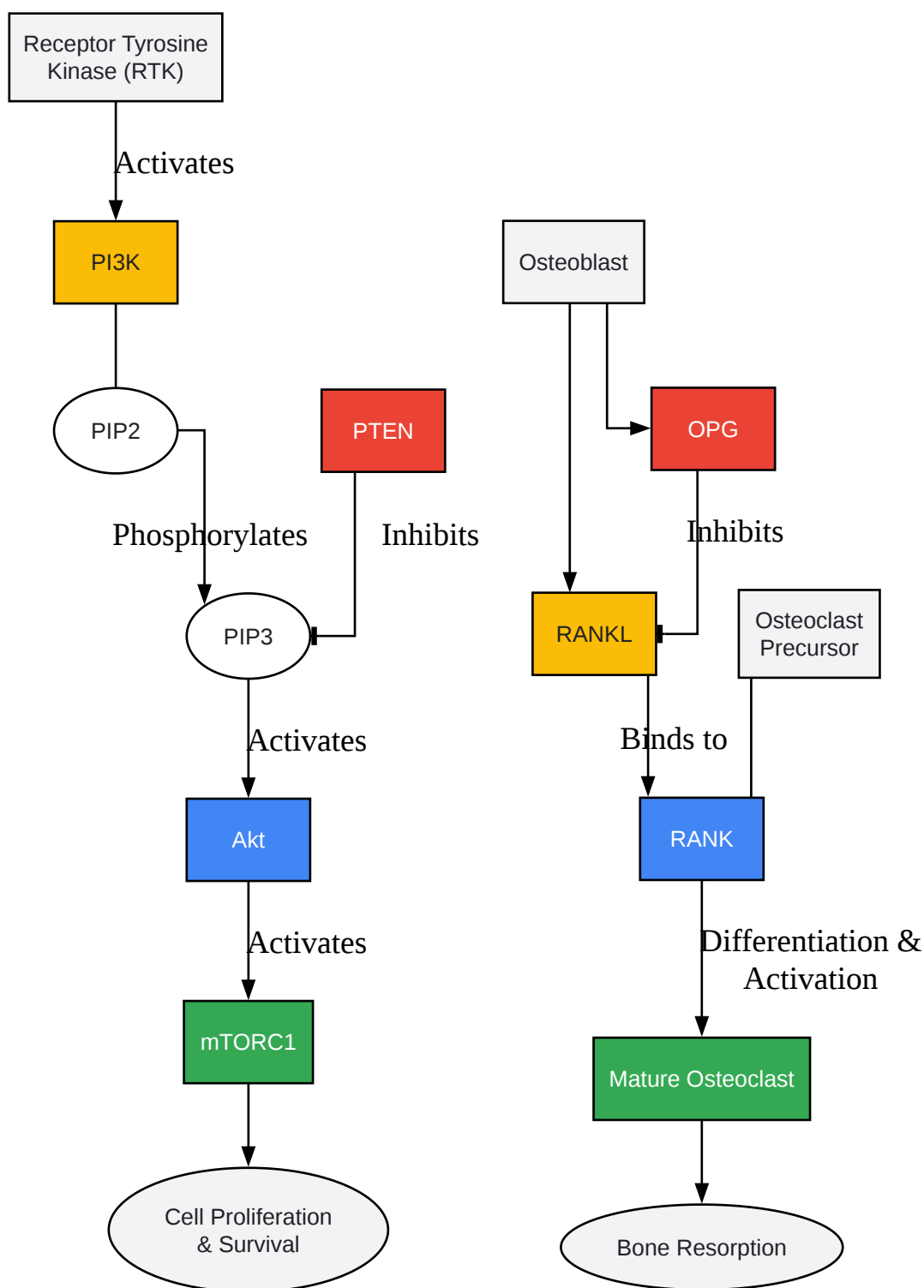
### 3. Image Analysis and Data Presentation:

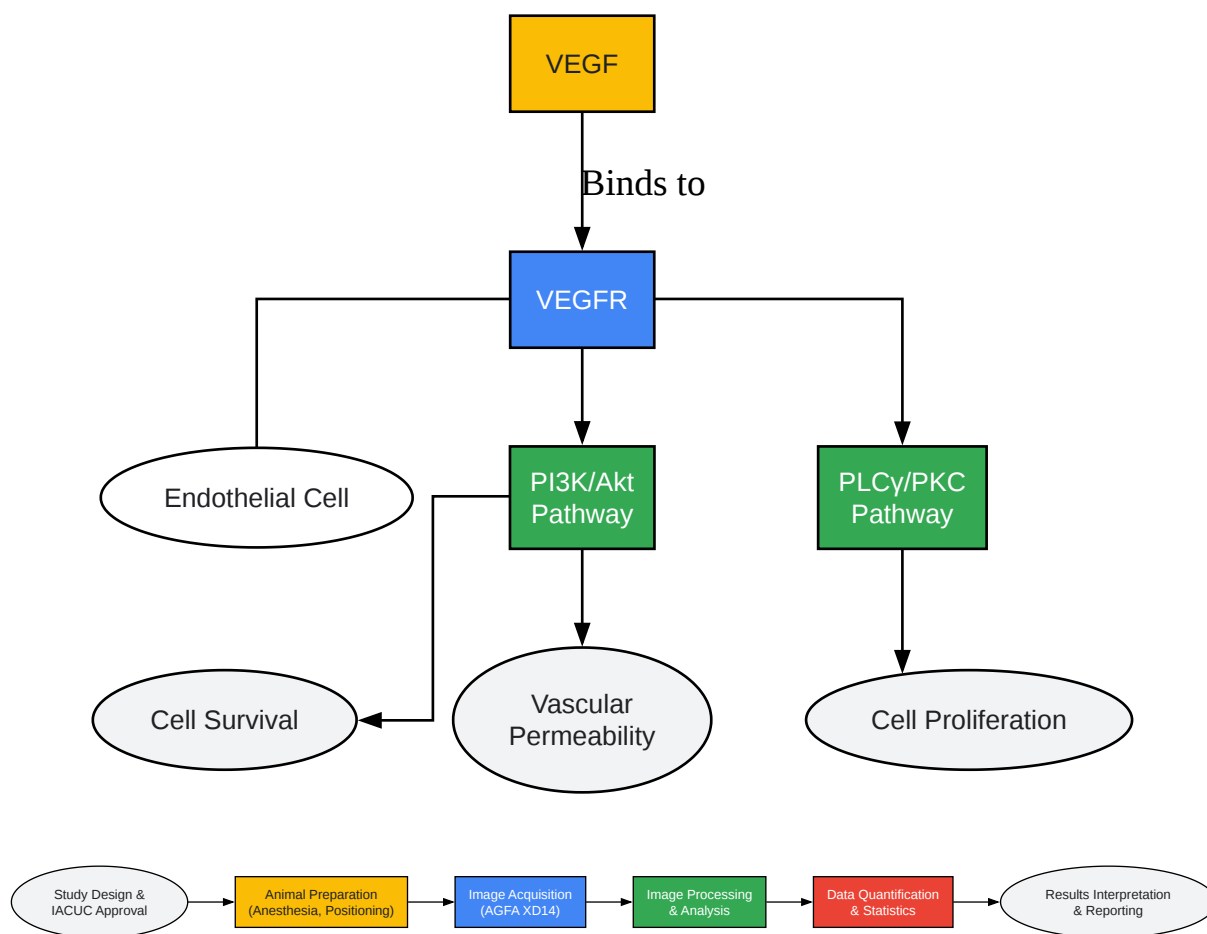
- Acquire images at regular intervals (e.g., twice weekly) to track tumor progression.
- Use imaging software to measure tumor dimensions (length and width) from the radiographs.
- Calculate tumor volume using the formula:  $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$ .
- Present the data in a table and plot tumor growth curves for each treatment group.

Timepoint	Average Tumor Volume (mm <sup>3</sup> ) - Control Group	Average Tumor Volume (mm <sup>3</sup> ) - Treatment Group
Day 0	100 ± 10	102 ± 12
Day 4	180 ± 20	150 ± 15
Day 7	350 ± 35	220 ± 25
Day 11	600 ± 50	300 ± 30
Day 14	950 ± 70	380 ± 40

## Associated Signaling Pathway: PI3K/Akt/mTOR

The PI3K/Akt/mTOR pathway is a critical signaling cascade that promotes cell proliferation, survival, and growth, and is often dysregulated in cancer.[6] Monitoring tumor growth in response to inhibitors targeting this pathway is a common application of preclinical imaging.





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